

Preparation of Folinic Acid Calcium Salt Stock Solution for Experimental Use

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Compound of Interest		
Compound Name:	Folinic acid calcium salt	
Cat. No.:	B532865	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Folinic acid, also known as leucovorin, is a metabolically active form of folic acid (Vitamin B9). [1][2][3] It is a 5-formyl derivative of tetrahydrofolic acid and plays a crucial role in one-carbon metabolism, which is essential for the synthesis of purines and pyrimidines, the building blocks of DNA and RNA.[3] Unlike synthetic folic acid, folinic acid does not require reduction by the enzyme dihydrofolate reductase (DHFR) to become biologically active.[1][4][5] This property makes it invaluable in biomedical research and clinical applications, primarily in two key areas:

- "Rescue" Therapy in Methotrexate Treatment: Methotrexate is a chemotherapeutic agent that inhibits DHFR, leading to a depletion of intracellular folates and subsequent cell death.
 [3][5] Folinic acid is administered to "rescue" normal cells from the toxic effects of high-dose methotrexate by replenishing the folate pool, allowing for the continuation of DNA synthesis and cell division.
- Potentiation of 5-Fluorouracil (5-FU) Activity: In combination with the chemotherapeutic drug 5-fluorouracil (5-FU), folinic acid enhances its cytotoxic effects.[5][7][8] Folinic acid is converted to 5,10-methylenetetrahydrofolate, which forms a stable ternary complex with 5-FU's active metabolite (FdUMP) and the enzyme thymidylate synthase, leading to more effective inhibition of DNA synthesis in cancer cells.[5]



This document provides detailed protocols for the preparation of **folinic acid calcium salt** stock solutions for use in various experimental settings, along with relevant data on its solubility, stability, and storage.

Data Presentation

Physicochemical and Solubility Data

Property	Value Value	References
Synonyms	Leucovorin calcium, Calcium folinate, Citrovorum factor	[9][10]
Molecular Formula	C ₂₀ H ₂₁ CaN ₇ O ₇ (anhydrous basis)	[11]
Molecular Weight	511.50 g/mol (anhydrous basis)	[10][11]
Appearance	White to light yellow or yellowish-white crystalline or amorphous powder	[9][12]
Solubility in Water	Sparingly soluble to very soluble. Reported values range from ~0.3 mg/mL to 100 mg/mL. Solubility is pH-dependent.	[12][13][14][15]
Solubility in Other Solvents	Practically insoluble in ethanol and acetone.	[9][12]

Stability and Storage Recommendations



Form	Storage Temperature	Stability	Recommendati ons	References
Solid Powder	Room Temperature or -20°C	Stable for years when protected from light and moisture.	Store in a tightly sealed, light-resistant container.	[13]
Aqueous Stock Solution	2-8°C	Stability varies. Some sources recommend fresh preparation. Others report stability for 24 hours to 7 days.	For optimal results, prepare fresh solution before each experiment. If short-term storage is necessary, filtersterilize and store protected from light.	[13][16][17]
Diluted Aqueous Solution	2-8°C or Room Temperature	Can be stable for up to 30 days when diluted in 0.9% NaCl and protected from light.	For long-term experiments, consider stability data for the specific concentration and diluent used.	[18]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Folinic Acid Calcium Salt Stock Solution

This protocol describes the preparation of a standard stock solution for general cell culture use.

Materials:

• Folinic acid calcium salt powder



- Sterile, deionized, or distilled water (e.g., Water for Injection, WFI)
- Sterile 15 mL or 50 mL conical tubes
- Sterile 0.22 μm syringe filter
- Sterile syringes and needles
- Vortex mixer
- Calibrated balance and weigh boats

Procedure:

- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh 10 mg of folinic acid calcium salt powder and transfer it to a sterile conical tube.
- Dissolution: Add 1 mL of sterile water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.
 Gentle warming in a water bath (37°C) may aid dissolution if necessary.
- Sterilization: Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile tube. This step is crucial for cell culture applications to prevent microbial contamination.[19]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes
 (e.g., 50-100 μL) in sterile microcentrifuge tubes. Store the aliquots at 2-8°C for short-term
 use (up to 24 hours) or at -20°C for longer-term storage. Avoid repeated freeze-thaw cycles.
 For optimal results, it is highly recommended to prepare the solution fresh for each
 experiment.[13][19]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Procedure:

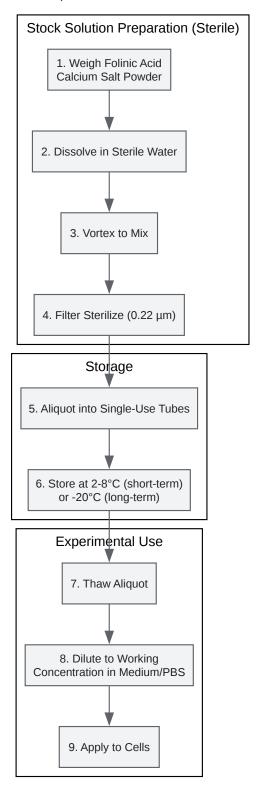


- Thawing: If using a frozen stock solution, thaw an aliquot at room temperature or in a 37°C water bath.
- Dilution: Dilute the 10 mg/mL stock solution to the desired final concentration using sterile cell culture medium or phosphate-buffered saline (PBS). For example, to prepare a 100 μ g/mL working solution, add 10 μ L of the 10 mg/mL stock solution to 990 μ L of culture medium.
- Application: Add the appropriate volume of the working solution to your cell cultures to achieve the final experimental concentration. For instance, a common experimental concentration for methotrexate rescue is in the range of 1-10 μM.

Mandatory Visualizations



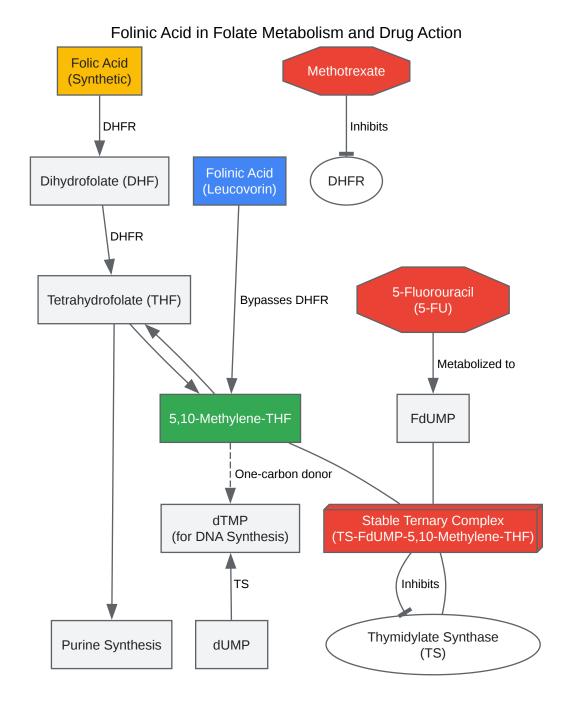
Experimental Workflow: Preparation of Folinic Acid Calcium Salt Stock Solution



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Caption: Workflow for preparing a sterile stock solution of **folinic acid calcium salt**.





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